

In-Depth Technical Guide: Biological Activity and Targets of 4-Benzylpiperidine

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Compound of Interest

Compound Name: 4-Benzylpiperidine-1-carboxamidine acetate

Cat. No.: B1407120

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Abstract

This technical guide provides a comprehensive overview of the biological activity and molecular targets of 4-benzylpiperidine. While specific data for **4-Benzylpiperidine-1-carboxamidine acetate** is not extensively available in public literature, this document focuses on the well-characterized parent compound, 4-benzylpiperidine, as a representative molecule of this chemical class. This compound exhibits a dual mechanism of action, functioning as a monoamine releasing agent with selectivity for norepinephrine and dopamine, and as a weak inhibitor of monoamine oxidase (MAO). This guide details its quantitative biological data, the experimental protocols for assessing its activity, and visual representations of its mechanism of action and experimental workflows.

Biological Activity and Targets

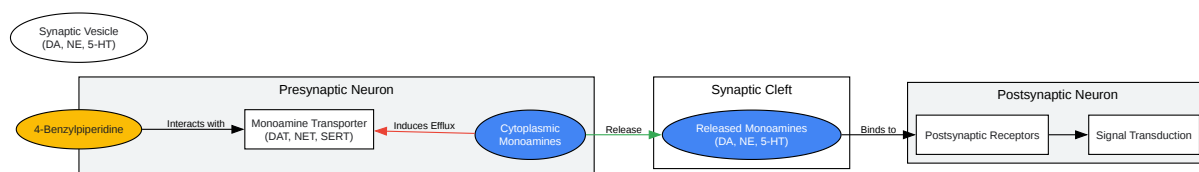
4-Benzylpiperidine primarily acts on the monoaminergic system, which is crucial for regulating mood, cognition, and various physiological processes. Its main biological activities are:

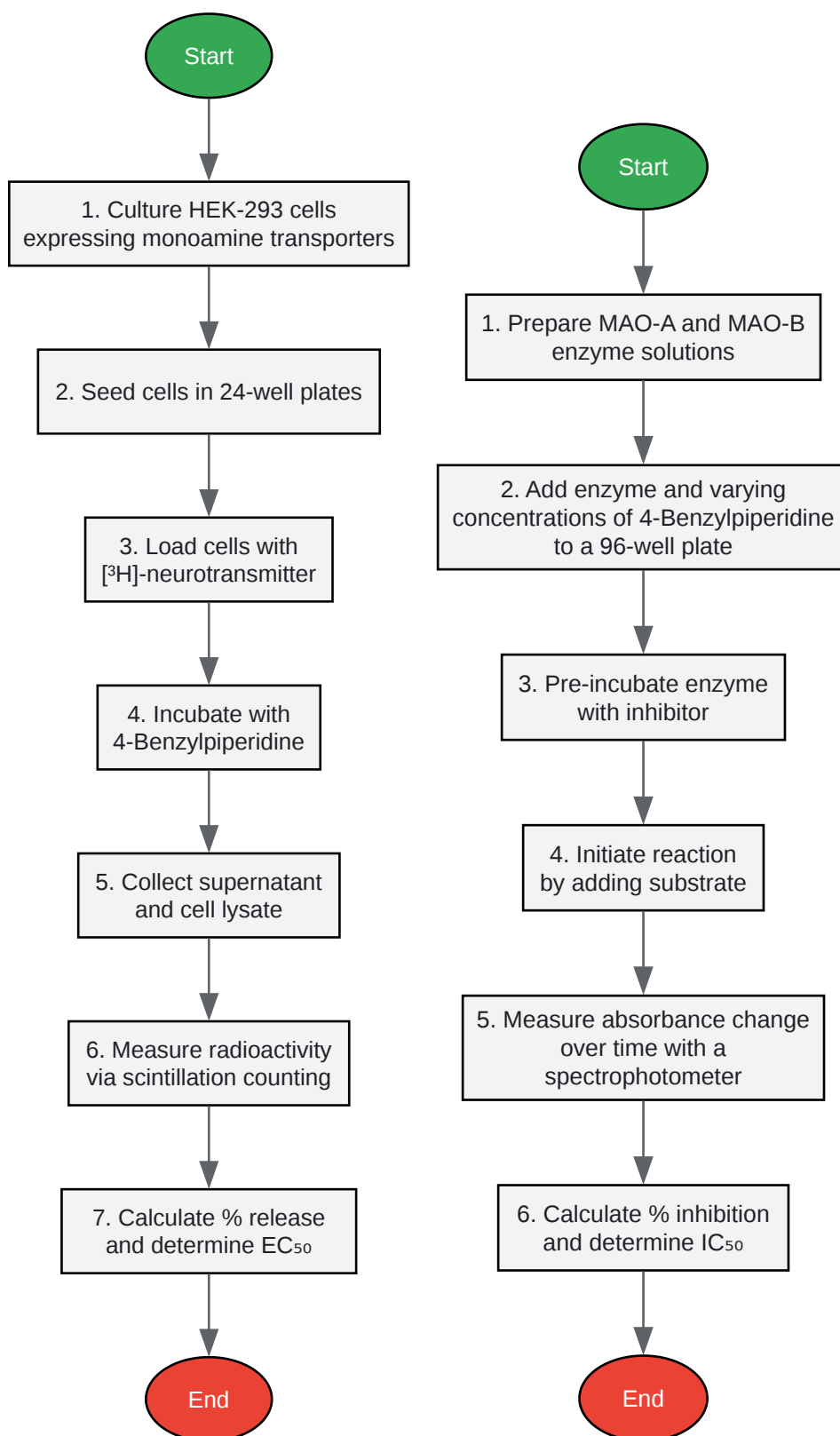
- **Monoamine Releasing Agent:** 4-Benzylpiperidine triggers the release of dopamine (DA), norepinephrine (NE), and serotonin (5-HT) from presynaptic neurons. It displays a notable selectivity, being most potent as a norepinephrine releaser, followed by dopamine, with significantly weaker activity at the serotonin transporter.

- **Weak Monoamine Oxidase (MAO) Inhibitor:** The compound also exhibits weak inhibitory activity against both isoforms of the monoamine oxidase enzyme, MAO-A and MAO-B. These enzymes are responsible for the degradation of monoamine neurotransmitters.

Signaling Pathway of Monoamine Release

The primary mechanism of action for 4-benzylpiperidine involves its interaction with monoamine transporters (DAT, NET, and SERT) on the surface of presynaptic neurons. By promoting the efflux of neurotransmitters from the cytoplasm into the synaptic cleft, it increases the concentration of these signaling molecules, leading to enhanced postsynaptic receptor activation.





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